

Gisadenafil besylate selectivity over PDE6 100-fold

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Compound Focus: Gisadenafil Besylate

CAS No.: 334827-98-4

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Comparative Selectivity of PDE5 Inhibitors

Inhibitor	PDE5 IC50	PDE6 IC50	Fold Selectivity (PDE5 over PDE6)	PDE1 IC50	Key Characteristics
Gisadenafil besylate	1.23 nM [1]	Not specified	~117-fold [1]	9.1 µM [2]	Orally active; high selectivity for PDE5 [2] [1]
Gisadenafil besylate	3.6 nM [2]	Not specified	Information missing	9.1 µM [2]	~2500-fold selective for PDE5 over PDE1 [2]
Vardenafil	0.7 nM [3]	Information missing	Information missing	180 nM [3]	Used for erectile dysfunction; ~257-fold selective for PDE5 over PDE1 [3]

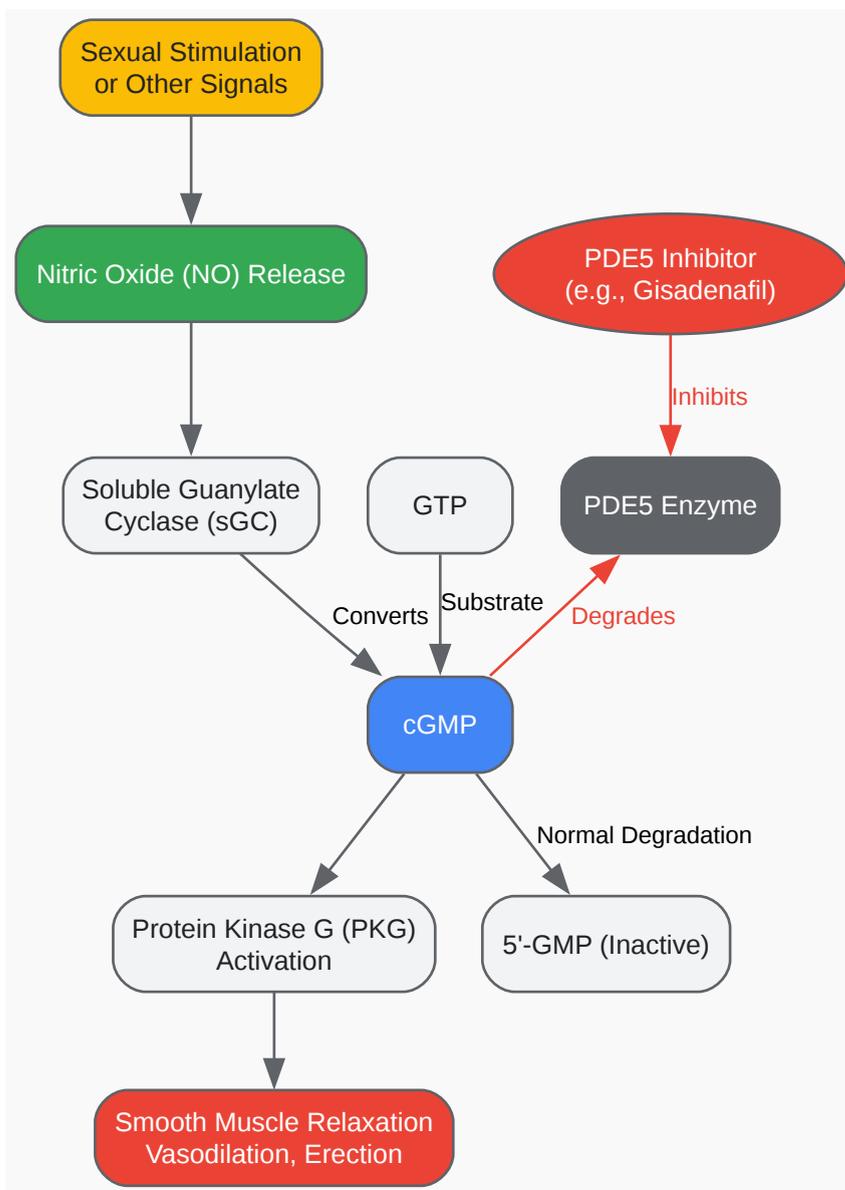
Experimental Data and Methodology

The quantitative data in the table above is primarily derived from **enzyme inhibition assays** using recombinant PDE isozymes.

- **General Protocol Outline:** The core methodology involves expressing specific PDE isozymes (like PDE5A and PDE1A) in cell systems (e.g., COS-7 cells). Researchers then measure the ability of different concentrations of the drug inhibitor to reduce the enzyme's activity, typically by quantifying the hydrolysis of a radioactive or fluorescently labeled substrate (cGMP). The IC50 value is calculated from the resulting dose-response curve [2].
- **In Vivo Application:** One research study administered **Gisadenafil besylate** via **intraperitoneal injection at 2 mg/kg** in a mouse model of HIV-1 associated neuroinflammation. The study found that this treatment restored cerebrovascular reactivity, demonstrating the functional consequence of PDE5 inhibition in a live organism [4].

The cGMP Signaling Pathway and PDE5 Inhibitor Action

The following diagram illustrates the mechanism of action of PDE5 inhibitors like **Gisadenafil besylate** within the NO-cGMP signaling pathway.



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As the diagram shows, PDE5 inhibitors work by blocking the degradation of cGMP, thereby amplifying its downstream effects [5] [6] [7].

Key Insights for Research and Development

- **Selectivity and Side Effects:** The side effect profile of PDE5 inhibitors is often linked to their off-target activity. For instance, **sildenafil's inhibition of PDE6** in retinal photoreceptors is associated with transient visual disturbances [5] [7]. Gisadenafil's high reported selectivity for PDE5 over PDE6 suggests a potential for a more favorable side effect profile regarding vision.

- **Therapeutic Potential Beyond ED:** Research indicates that the NO-cGMP pathway is involved in various conditions. The study where Gisadenafil improved cerebrovascular reactivity in a neuroinflammation model highlights its **potential application in central nervous system disorders** [4]. Furthermore, it has been investigated for treating lower urinary tract symptoms associated with benign prostatic hyperplasia [1].

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